

Technical Guide: Physical Properties of Ethyl 2bromopropionate-d3

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Compound of Interest

Compound Name: Ethyl 2-bromopropionate-d3

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This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 2-bromopropionate-d3**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical Properties

Deuterated compounds, such as **Ethyl 2-bromopropionate-d3**, are of significant interest in pharmaceutical research for their potential to alter metabolic profiles and pharmacokinetics.[1] While specific experimental data for the deuterated form is limited, the physical properties are expected to be very similar to its non-deuterated counterpart, Ethyl 2-bromopropionate. The primary difference lies in the molecular weight due to the substitution of three hydrogen atoms with deuterium.

Data Summary

The following table summarizes the key physical properties for both **Ethyl 2-bromopropionate-d3** and its non-deuterated analog.

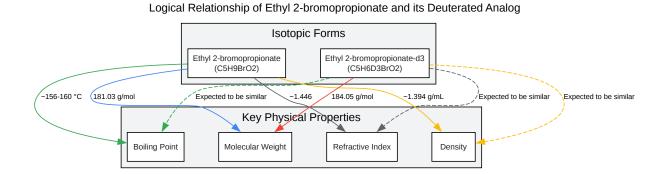


Property	Ethyl 2-bromopropionate- d3	Ethyl 2-bromopropionate
Molecular Formula	C5H6D3BrO2[1]	C5H9BrO2[2][3][4][5][6][7]
Molecular Weight	184.05 g/mol [1]	181.03 g/mol [2][3][5][6]
CAS Number	1398066-14-2[1]	535-11-5[4][5][6][7][8]
Appearance	-	Clear to light yellow liquid[5][9]
Boiling Point	-	156-160 °C[4][5][6]
Density	-	1.394 g/mL at 25 °C[4][6]
Refractive Index	-	n20/D 1.446[4][6]

Note: Properties for **Ethyl 2-bromopropionate-d3**, other than molecular weight and formula, are inferred from the non-deuterated form due to a lack of specific experimental data.

Logical Relationship of Deuteration

The following diagram illustrates the relationship between the standard and deuterated forms of Ethyl 2-bromopropionate and their fundamental physical characteristics.



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Caption: Isotopic relationship and physical properties.

Experimental Protocols

While specific experimental data for **Ethyl 2-bromopropionate-d3** is not widely published, the following outlines standard methodologies for determining the key physical properties of a liquid organic compound.

- 1. Determination of Boiling Point
- Apparatus: A distillation setup including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - A small volume of the sample is placed in the round-bottom flask with a few boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head.
 - The flask is gently heated.
 - The temperature at which the liquid boils and its vapor condenses and drips into the receiving flask is recorded as the boiling point. The atmospheric pressure should also be recorded as it affects the boiling point.
- 2. Determination of Density
- Apparatus: A pycnometer (a small glass flask of a known volume) and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid, ensuring no air bubbles are present, and weighed again. The temperature of the liquid is recorded.
 - The weight of the liquid is determined by subtraction.



- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.
- 3. Determination of Refractive Index
- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of the sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read from the scale. The temperature is also recorded as the refractive index is temperature-dependent.

The following diagram illustrates a generalized workflow for the physical characterization of a liquid chemical sample.

Boiling Point Measurement (Distillation) Density Measurement (Pycnometry) Data Compilation and Analysis Description Determination Refractive Index Measurement (Refractometry)



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Caption: Workflow for physical property analysis.

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